

Safeguarding Research: Proper Disposal of N-nitroso-desmethyl-citalopram

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-citalopram*

Cat. No.: *B15816064*

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper disposal of **N-nitroso-desmethyl-citalopram**, a potent genotoxic and potentially carcinogenic nitrosamine impurity.^[1] Adherence to these procedures is critical to ensure the safety of laboratory personnel, prevent environmental contamination, and maintain regulatory compliance. The primary and required method for the disposal of **N-nitroso-desmethyl-citalopram** is through high-temperature incineration coordinated by a certified hazardous waste management service.

Immediate Safety and Handling Precautions

Due to its classification as a probable human carcinogen, all handling of **N-nitroso-desmethyl-citalopram** and its waste must be conducted with stringent safety measures.

Personal Protective Equipment (PPE): A comprehensive PPE protocol is mandatory and includes:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.

- Lab Coat: A dedicated lab coat must be worn.
- Respiratory Protection: When handling the solid compound or preparing solutions, a NIOSH-approved respirator may be necessary.

Engineering Controls:

- All manipulations of **N-nitroso-desmethyl-citalopram** should be performed within a certified chemical fume hood to minimize inhalation exposure.

Operational Plan: Step-by-Step Disposal Procedures

The disposal of **N-nitroso-desmethyl-citalopram** must follow hazardous waste regulations. The following steps outline the required procedure for its disposal in a research environment.

1. Waste Identification and Segregation:

- Identify all waste streams containing **N-nitroso-desmethyl-citalopram**. This includes the pure compound, reaction mixtures, contaminated lab materials (e.g., pipette tips, gloves, weighing papers, and contaminated glassware), and solutions.
- Segregate **N-nitroso-desmethyl-citalopram** waste from all other waste streams in dedicated, clearly labeled, leak-proof hazardous waste containers.

2. Waste Containerization and Labeling:

- Use robust, chemically compatible containers with secure screw-top lids.
- Do not fill liquid waste containers beyond 80% capacity to allow for expansion.
- All containers must be clearly labeled with "Hazardous Waste," the full chemical name "**N-nitroso-desmethyl-citalopram**," and the approximate concentration and quantity.

3. Storage:

- Store waste containers in a designated, secure, and well-ventilated area away from general laboratory traffic.

- Ensure containers are kept closed unless actively adding waste.

4. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Disposal will be conducted by a licensed hazardous waste management vendor, with high-temperature incineration being the standard method.

Experimental Protocol: Laboratory-Scale Chemical Degradation

For small-scale decontamination of aqueous solutions containing **N-nitroso-desmethyl-citalopram**, a chemical reduction method can be employed prior to collection as hazardous waste. This procedure should be performed in a chemical fume hood.[2]

Objective: To reduce the N-nitroso group to the less hazardous corresponding amine.

Materials:

- **N-nitroso-desmethyl-citalopram** waste solution
- Aluminum-nickel alloy powder
- Aqueous alkaline solution (e.g., sodium hydroxide)
- Appropriate reaction vessel
- Stir plate and stir bar

Procedure:

- In a suitable reaction vessel within a chemical fume hood, place the aqueous waste solution containing **N-nitroso-desmethyl-citalopram**.
- While stirring, slowly add the aluminum-nickel alloy powder to the solution.

- Carefully add the aqueous alkali to the mixture. The reaction may be exothermic.
- Allow the reaction to proceed for a sufficient time to ensure complete degradation.
- The resulting mixture, now containing the reduced amine, must still be collected as hazardous waste.

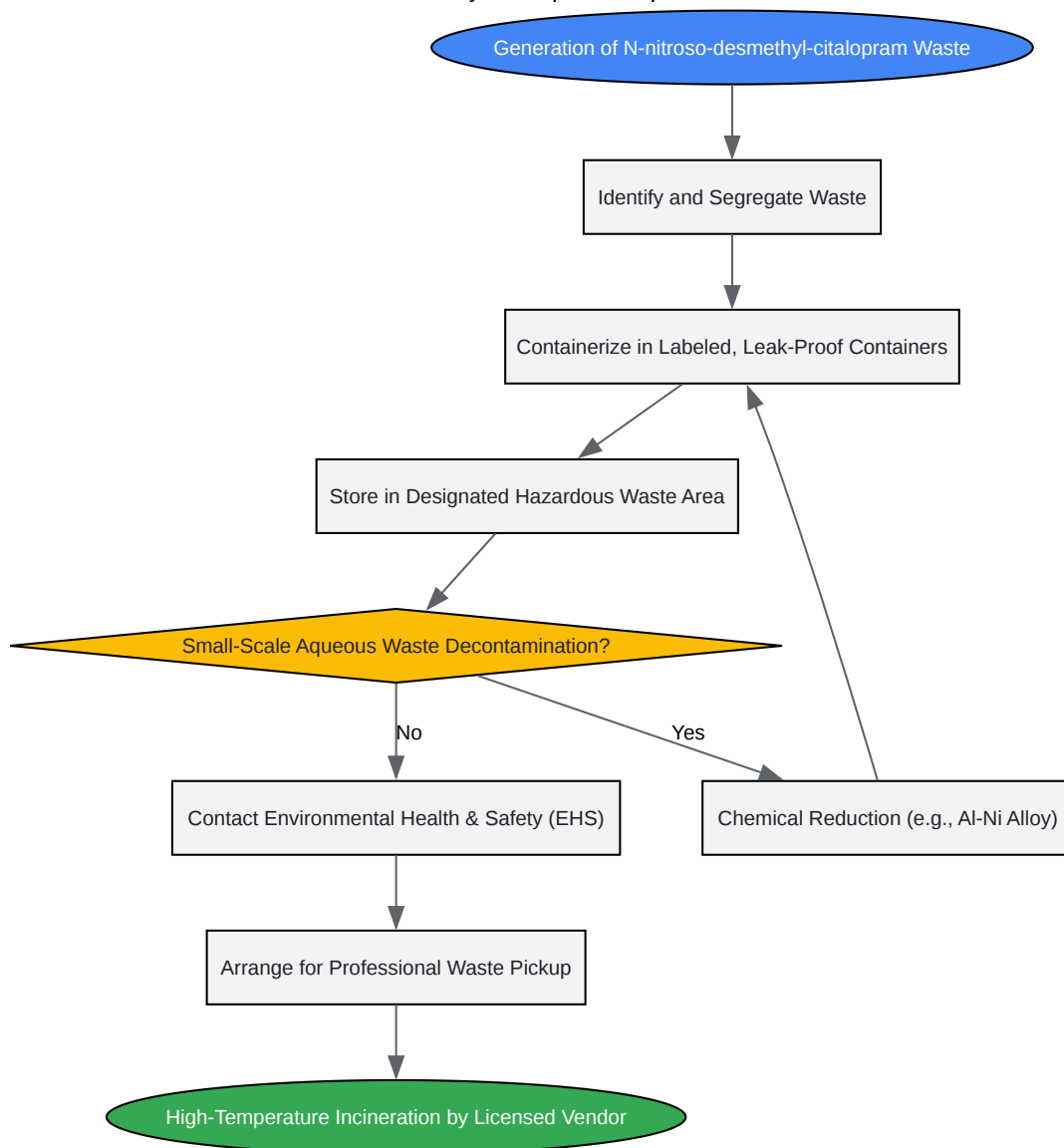
Note: This method is not recommended for waste in acetone or dichloromethane solutions, as the reaction may be slow or incomplete.[\[2\]](#)

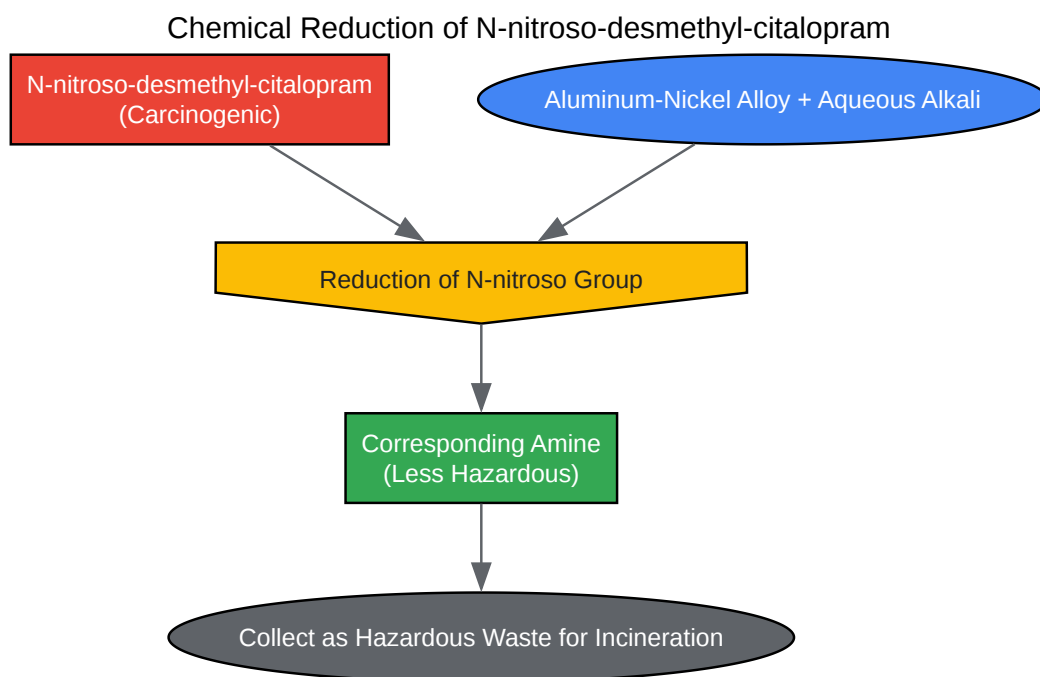
Quantitative Data for Disposal and Decontamination

Parameter	Guideline/Value	Source
Waste Container Fill Level	Do not exceed 80% of container capacity	General Hazardous Waste Guidelines
Primary Disposal Method	High-Temperature Incineration	General N-Nitrosamine Disposal Protocols
Lab-Scale Decontamination	Reduction with Aluminum-Nickel Alloy in Alkali	[2]
Work Surface Decontamination	1:1 Hydrobromic acid and Acetic Acid solution	[3]

Disposal Workflow and Logic

N-nitroso-desmethyl-citalopram Disposal Workflow





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